

# Commercial Suppliers of Zoalene-d5 Reference Standard: A Technical Guide

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## Compound of Interest

Compound Name: Zoalene-d5

Cat. No.: B15294057

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial suppliers of the **Zoalene-d5** reference standard. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing high-quality reference materials for their analytical and research needs.

## Introduction to Zoalene-d5

**Zoalene-d5** is the deuterated form of Zoalene, a coccidiostat used in veterinary medicine to control coccidiosis in poultry. As a stable isotope-labeled internal standard, **Zoalene-d5** is a critical component in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate determination of Zoalene residues in various matrices. The use of a deuterated standard helps to correct for matrix effects and variations in sample preparation and instrument response, leading to more reliable and accurate results.

## Commercial Availability and Supplier Information

Our research indicates that Toronto Research Chemicals (TRC) is the primary manufacturer of the **Zoalene-d5** reference standard. This product is then distributed through various chemical and laboratory supply companies. The key suppliers identified are LGC Standards and CymitQuimica.

## Quantitative Data Summary

The following table summarizes the available quantitative data for the **Zoalene-d5** reference standard from the identified commercial suppliers. It is important to note that while efforts were made to gather comprehensive information, some data, such as isotopic purity, was not publicly available from the suppliers' websites and a certificate of analysis was not accessible through our searches.

Parameter	Toronto Research Chemicals (TRC)	LGC Standards	CymitQuimica
Product Name	Zoalene-d5	Zoalene-d5	Zoalene-d5
Product Code	TRC-Z584002	TRC-Z584002-10MG	TR-Z584002
CAS Number	1596379-06-4	1596379-06-4	1596379-06-4
Molecular Formula	C <sub>8</sub> D <sub>5</sub> H <sub>2</sub> N <sub>3</sub> O <sub>5</sub>	C <sub>8</sub> D <sub>5</sub> H <sub>2</sub> N <sub>3</sub> O <sub>5</sub>	C <sub>8</sub> D <sub>5</sub> H <sub>2</sub> N <sub>3</sub> O <sub>5</sub>
Molecular Weight	230.189	230.189	230.189
Format	Neat Solid	Neat Solid	Neat Solid
Available Size	10 mg	10 mg	10 mg
Price (USD)	Contact for pricing	Requires quote	€2,058.00 (approx. \$2,200 USD)
Isotopic Purity	Not specified	Not specified	Not specified

## Experimental Protocols and Applications

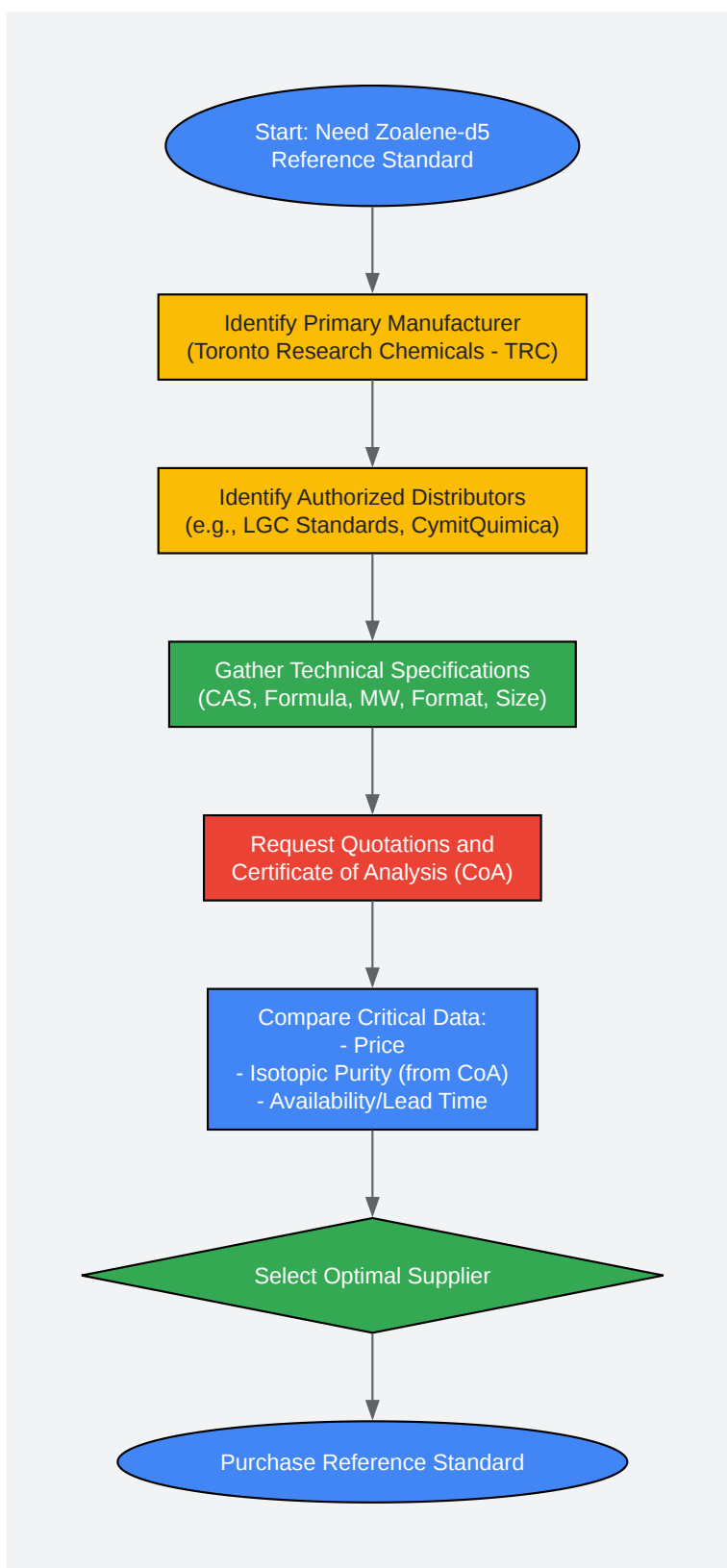
A specific, detailed experimental protocol for the use of **Zoalene-d5** as a reference standard was not provided by the commercial suppliers. However, the scientific literature provides examples of its application. For instance, a multi-residue analysis method for detecting coccidiostats in various tissue samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS) utilized Zoalene from Toronto Research Chemicals Inc.[1].

The general workflow for using **Zoalene-d5** as an internal standard in such an analysis would typically involve:

- **Standard Preparation:** A stock solution of **Zoalene-d5** is prepared in a suitable solvent (e.g., methanol, acetonitrile) at a known concentration.
- **Sample Fortification:** A known amount of the **Zoalene-d5** internal standard solution is added to the unknown samples, calibration standards, and quality control samples at the beginning of the sample preparation process.
- **Sample Extraction and Cleanup:** The samples are then subjected to extraction and cleanup procedures to isolate the analyte of interest (Zoalene) and the internal standard.
- **LC-MS/MS Analysis:** The extracted samples are analyzed by LC-MS/MS. The chromatographic separation and mass spectrometric detection conditions are optimized to monitor specific transitions for both Zoalene and **Zoalene-d5**.
- **Quantification:** The ratio of the peak area of Zoalene to the peak area of **Zoalene-d5** is used to construct a calibration curve and to quantify the amount of Zoalene in the unknown samples. This ratiometric measurement corrects for variations throughout the analytical process.

## Visualizing the Supplier Selection Workflow

The following diagram illustrates a logical workflow for researchers to select a suitable commercial supplier for the **Zoalene-d5** reference standard.



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Caption: Workflow for selecting a **Zoalene-d5** reference standard supplier.

## Signaling Pathway for Analytical Method Development

The development of a robust analytical method using an internal standard like **Zoalene-d5** involves a series of interconnected steps. The following diagram outlines this process.



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Caption: Pathway for analytical method development using an internal standard.

## Conclusion

The **Zoalene-d5** reference standard, manufactured by Toronto Research Chemicals and distributed by companies such as LGC Standards and CymitQuimica, is an essential tool for the accurate quantification of Zoalene in various samples. While publicly available information on isotopic purity is limited, researchers are encouraged to request a Certificate of Analysis from their chosen supplier to obtain this critical data. The provided workflows can serve as a guide for both the procurement of the reference standard and the subsequent development of robust analytical methodologies.

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## References

- 1. fishersci.es [fishersci.es]
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